

# Ethyl 1-methylpiperidine-2-carboxylate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** Ethyl 1-methylpiperidine-2-carboxylate

**Cat. No.:** B042771

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## An In-Depth Technical Guide to Ethyl 1-methylpiperidine-2-carboxylate

**Executive Summary:** This document provides a comprehensive technical overview of **Ethyl 1-methylpiperidine-2-carboxylate**, a key heterocyclic building block in modern organic synthesis. With the molecular formula C9H17NO2 and a molecular weight of 171.24 g/mol, this compound serves as a critical intermediate in the development of various high-value chemical entities, particularly within the pharmaceutical industry. Its utility is underscored by its role in the synthesis of several local anesthetics. This guide details its physicochemical properties, synthesis methodologies, applications in drug discovery, and essential safety protocols, offering a vital resource for researchers, chemists, and professionals in drug development.

## Introduction to a Versatile Synthetic Intermediate

**Ethyl 1-methylpiperidine-2-carboxylate**, also known as Ethyl 1-methylpiperidine-2-carboxylate, is a substituted piperidine derivative. The piperidine ring is a ubiquitous scaffold in medicinal chemistry, found in numerous natural products and pharmaceuticals due to its ability to confer favorable pharmacokinetic properties and engage in crucial binding interactions with biological targets. This specific compound, featuring a methyl group on the piperidine nitrogen and an ethyl ester at the 2-position, is a valuable and highly sought-after intermediate for creating more complex molecular architectures. Its primary significance lies in its application as a precursor in the synthesis of active pharmaceutical ingredients (APIs), most notably local anesthetics such as mepivacaine.

Caption: 2D Structure of **Ethyl 1-methylpiperidine-2-carboxylate**.

## Physicochemical Properties

The physical and chemical characteristics of a compound are fundamental to its handling, application, and reactivity in synthetic protocols. **Ethyl 1-methylpiperidine-2-carboxylate** is typically a clear, colorless to light yellow or orange liquid. Its key properties are summarized below.

Property	Value	Source
Molecular Formula	C9H17NO2	
Molecular Weight	171.24 g/mol	
CAS Number	30727-18-5	
Appearance	Clear, colorless to light orange/yellow liquid	
Density	0.975 g/mL at 25°C	
Boiling Point	92-96°C at 11 mmHg	
Flash Point	165°F (73.9°C)	
Refractive Index	n20/D 1.452	
Solubility	Soluble in most organic solvents (e.g., ethanol, ether)	

## Synthesis and Characterization

### Synthesis Methodology

The preparation of **Ethyl 1-methylpiperidine-2-carboxylate** is most commonly achieved through the esterification of its corresponding carboxylic acid, 1-methyl-2-piperidinecarboxylic acid. This transformation is a standard procedure in organic chemistry, often necessary to protect the carboxylic acid or to modify its reactivity for subsequent synthetic steps.

A general laboratory-scale protocol involves reacting 1-methyl-2-piperidinocarboxylic acid with ethanol in the presence of an acid catalyst, such as thionyl chloride or sulfuric acid. The choice of catalyst is critical; thionyl chloride is highly effective as it reacts with the carboxylic acid to form an acyl chloride intermediate, which is then readily esterified by ethanol. The byproducts (SO<sub>2</sub> and HCl) are gaseous, which helps drive the reaction to completion.

#### Experimental Protocol: Esterification via Thionyl Chloride

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., nitrogen), suspend 1-methyl-2-piperidinocarboxylic acid in an excess of absolute ethanol.
- **Reagent Addition:** Cool the mixture in an ice bath to 0°C. Slowly add thionyl chloride dropwise. This step is highly exothermic and releases HCl gas; proper ventilation in a chemical fume hood is mandatory.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Heat the reaction to reflux and maintain for several hours, monitoring progress by Thin Layer Chromatography (TLC).
- **Workup:** Cool the reaction mixture and carefully remove the excess ethanol under reduced pressure.
- **Purification:** Dissolve the residue in an appropriate solvent and neutralize with a mild base (e.g., saturated sodium bicarbonate solution). Extract the product into an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the crude product.
- **Final Purification:** Purify the crude ester by vacuum distillation to obtain the final high-purity product.
- **Characterization:** Confirm the identity and purity of the final product using techniques such as NMR (<sup>1</sup>H and <sup>13</sup>C), FT-IR, and Mass Spectrometry.

Caption: General workflow for the synthesis and purification of the target ester.

## Applications in Research and Drug Development

The primary value of **Ethyl 1-methylpiperidine-2-carboxylate** is its role as a versatile building block in the synthesis of complex organic molecules.

## Intermediate for Local Anesthetics

This compound is a documented precursor in the synthesis of several important local anesthetics. For example, the synthesis of mepivacaine, a widely used amide-type local anesthetic, utilizes a piperidine core derived from this ester. The synthetic pathway typically involves the amidation of the ester group with an appropriate aniline derivative. The use of palladium catalysts in such reductive acylation reactions has been reported as an efficient method for producing mepivacaine, lidocaine, and related drugs from intermediates like **Ethyl 1-methylpiperidine-2-carboxylate**.

## The Piperidine Scaffold in Medicinal Chemistry

The piperidine motif is a "privileged scaffold" in drug discovery, meaning it is a structural framework that is frequently found in active biological agents. Its conformational flexibility and basic nitrogen atom allow it to interact favorably with a wide range of protein targets. The N-benzyl piperidine motif, a related structure, is particularly noted for its ability to engage in cation- $\pi$  interactions and fine-tune the physicochemical properties of drug candidates. As a substituted piperidine, **Ethyl 1-methylpiperidine-2-carboxylate** provides a ready-to-use chiral or achiral core onto which further complexity can be built, making it an invaluable tool for medicinal chemists aiming to explore new chemical space.

## Safety and Handling

Due to its chemical nature, **Ethyl 1-methylpiperidine-2-carboxylate** must be handled with appropriate caution. It is classified as a corrosive substance that can cause burns.

Hazard Information	Description
Hazard Symbol	C - Corrosive
Risk Codes	R34: Causes burns
Safety Phrases	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/37/39: Wear suitable protective clothing, gloves,

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#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)